

An In-depth Technical Guide to Decyl Methacrylate

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Compound of Interest

Compound Name: Decyl methacrylate

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This technical guide provides a comprehensive overview of the core physicochemical properties, synthesis, and polymerization of **decyl methacrylate**. The information is intended to support research, development, and application activities in various scientific fields.

Core Properties of Decyl Methacrylate

Decyl methacrylate is an ester of methacrylic acid, recognized for its role as a monomer in the synthesis of polymers.^{[1][2]} Its long alkyl chain imparts hydrophobicity and flexibility to the resulting polymers.^[3]

The chemical formula and molecular weight are fundamental parameters for any chemical compound, crucial for stoichiometric calculations in synthesis and for characterization.

- Molecular Formula: $C_{14}H_{26}O_2$ ^{[4][5][6][7]}
- Molecular Weight: 226.35 g/mol ^{[4][6][7]}

The following table summarizes the key quantitative properties of **decyl methacrylate**, providing a quick reference for experimental design and evaluation.

| Property | Value | Source |
|---------------------|--|---|
| Molecular Formula | C ₁₄ H ₂₆ O ₂ | [4] [5] [6] [7] |
| Molecular Weight | 226.35 g/mol | [4] [6] [7] |
| IUPAC Name | decyl 2-methylprop-2-enoate | [4] |
| CAS Number | 3179-47-3 | [4] [6] |
| Density | 0.882 g/cm ³ at 20 °C | [1] |
| Boiling Point | 263 °C | [1] |
| Flash Point | 100 °C | [1] |
| Viscosity | 3.14 mPa·s at 20 °C | [1] |
| Appearance | Clear, light tan liquid | [1] [4] |
| Solubility in Water | Insoluble | [4] [8] |

Experimental Protocols

A detailed understanding of experimental procedures is critical for the replication and innovation of chemical processes.

A common method for the synthesis of **decyl methacrylate** involves the esterification of methacrylic acid with 1-decanol.[\[6\]](#)

Materials:

- Methacrylic acid (2.9 mmol, 250 mg)
- 1-decanol (5 ml)
- Sulfuric acid (catalytic amount)
- Silica gel for chromatography
- Hexane and Ethyl Acetate (for elution)

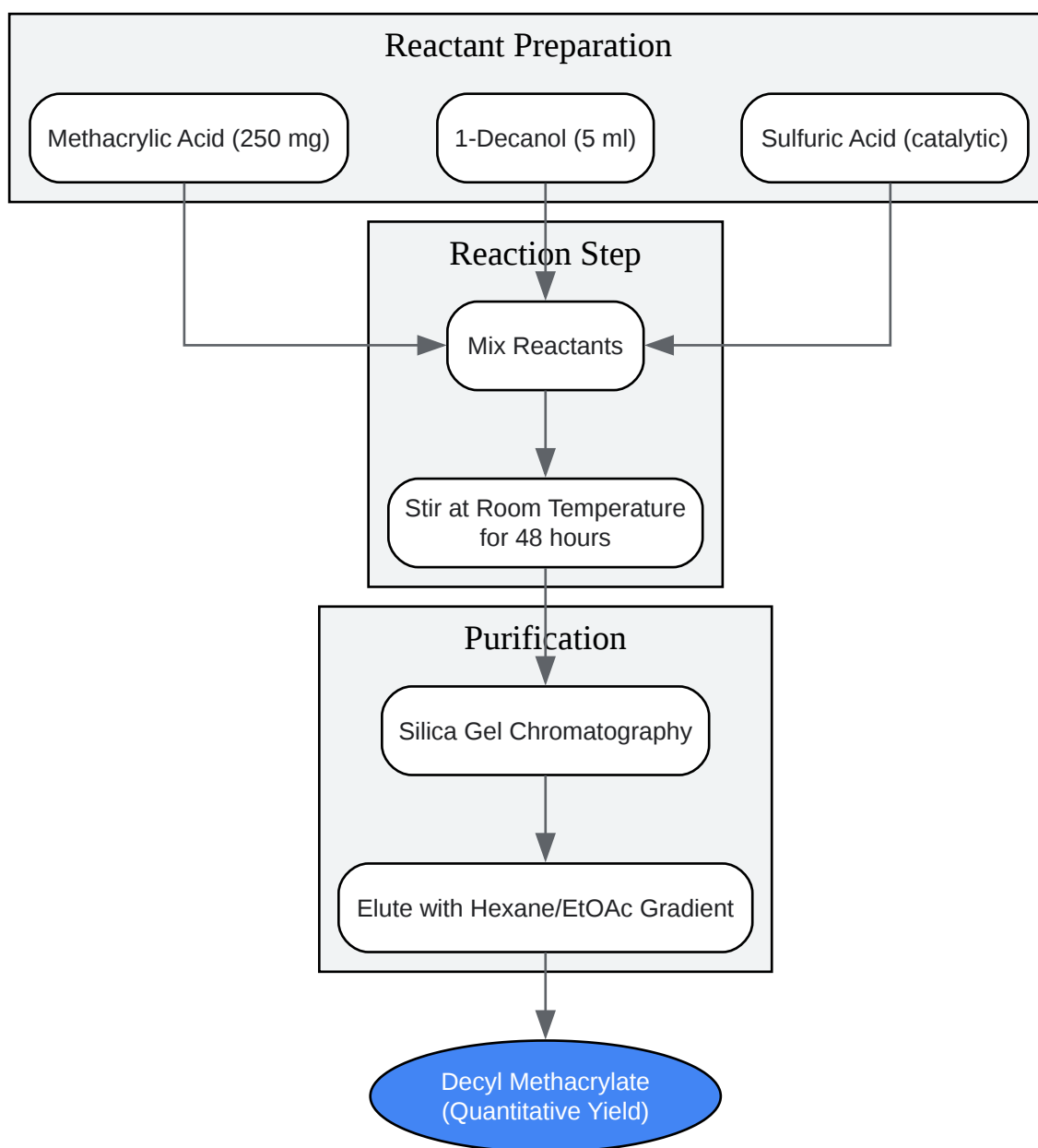
Procedure:

- To 5 ml of 1-decanol, add 250 mg of methacrylic acid.
- Introduce a catalytic amount of sulfuric acid to the mixture.
- Stir the solution at room temperature for 48 hours.
- Upon completion of the reaction, purify the mixture using silica gel chromatography.
- Elute the product using a gradient of Hexane/Ethyl Acetate, starting from 100% Hexane and gradually moving to a 95:5 ratio.
- The final product, **decyl methacrylate**, is obtained in quantitative yield.^[6]

Decyl methacrylate is widely used as a monomer in the production of polymers and resins due to its excellent polymerization properties.^[2] It can be polymerized through various methods, including free-radical polymerization, emulsion polymerization, and suspension polymerization.^[2] The resulting polymers exhibit high hardness, scratch resistance, and good adhesion.^[2]

Visualized Workflow: Synthesis of Decyl Methacrylate

The following diagram illustrates the workflow for the synthesis of **decyl methacrylate** as described in the experimental protocol.



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Caption: Workflow for the synthesis of **decyl methacrylate**.

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